

Application Notes and Protocols: (R)-T-OH in Live Cell Imaging

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Compound of Interest

Compound Name: (R)-TCO-OH

Cat. No.: B12783804

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **(R)-TCO-OH**, a trans-cyclooctene derivative, for live cell imaging applications. This bioorthogonal chemical reporter enables the precise labeling and visualization of biomolecules in their native environment through the highly efficient and specific inverse-electron-demand Diels-Alder (iEDDA) reaction with a tetrazine-functionalized probe.

Introduction to (R)-TCO-OH and Tetrazine Ligation

(R)-TCO-OH is a click chemistry reagent featuring a strained trans-cyclooctene (TCO) ring.^[1]^[2]^[3] This strained alkene readily undergoes a rapid and selective [4+2] cycloaddition reaction with a 1,2,4,5-tetrazine (Tz) derivative. This reaction, often referred to as the tetrazine ligation, is a cornerstone of bioorthogonal chemistry due to its exceptionally fast reaction kinetics, high specificity, and biocompatibility.^[4]^[5] The reaction proceeds efficiently in aqueous media and within the complex environment of living cells without interfering with native biological processes.^[5]

The general mechanism involves the TCO dienophile reacting with the tetrazine diene, followed by a retro-Diels-Alder reaction that releases dinitrogen gas, resulting in a stable covalent bond.

[4] This reaction is characterized by impressive rate constants, in some cases reaching up to 107 M⁻¹s⁻¹, making it ideal for in vivo applications.[4][5]

Applications in Live Cell Imaging

The versatility of the TCO-tetrazine ligation has led to its widespread adoption in various live cell imaging applications:

- **Cell Surface Labeling:** **(R)-TCO-OH** can be conjugated to molecules that target the cell surface, such as antibodies or metabolic labels for glycans. Subsequent addition of a tetrazine-fluorophore allows for specific visualization of these targets. For instance, metabolic glycoengineering can introduce tetrazine-functionalized sugars onto the cell surface, which can then be targeted by TCO-caged prodrugs for selective cancer cell imaging and drug delivery.[6]
- **Intracellular Protein Labeling:** By genetically encoding non-canonical amino acids containing a TCO moiety into a protein of interest, researchers can achieve site-specific labeling.[7] Alternatively, systems like the HaloTag can be used, where the HaloTag protein is first labeled with a TCO-containing ligand, followed by incubation with a tetrazine-fluorophore.[8][9]
- **Spatiotemporal Control of Labeling:** The development of photocaged dihydrotetrazines allows for light-activated tetrazine formation.[10][11][12] This provides precise spatiotemporal control over the labeling reaction, enabling researchers to label specific cells or subcellular regions at defined times by selectively applying light.[11][12]
- **"Click-to-Release" Drug Delivery:** The TCO-tetrazine reaction can be engineered to trigger the release of a cargo molecule.[6][11] For example, a TCO-caged prodrug can be designed to release its active form only after reacting with a tetrazine targeted to a specific cell type, offering a powerful strategy for targeted therapy.[6]

Quantitative Data

The reaction kinetics of the TCO-tetrazine ligation are a key advantage. The following table summarizes reported second-order rate constants for various TCO derivatives with different tetrazines, providing a comparative overview of their reactivity. It is important to note that the reactivity can be influenced by the specific substituents on both the TCO and the tetrazine.

TCO Derivative	Tetrazine Derivative	Second-Order Rate Constant (k_2) [$M^{-1}s^{-1}$]	Reference
TCO-OH	3-(but-3-yn-1-yl)-6-phenyl-1,2,4,5-tetrazine derivative	101 ± 3	[12]
TCO-conjugated CC49 antibody	[^{111}In]In-labeled-Tz	$(13 \pm 0.08) \times 10^3$	[5]
sTCO (water-soluble derivative)	3,6-dipyridyl-s-tetrazine derivative	$(3,300 \pm 40) \times 10^3$	[5]
TCO 4	TAMRA-Tz 13	-	[8]
sTCO 5	TAMRA-Tz 13	-	[8]
Ag-sTCO 6	TAMRA-Tz 13	-	[8]
dTCO 7	TAMRA-Tz 13	-	[8]

Note: The table presents a selection of reported rate constants. For specific experimental conditions and detailed comparisons, please refer to the cited literature.

Experimental Protocols

Protocol 1: General Cell Surface Labeling

This protocol describes a general workflow for labeling the surface of live cells using **(R)-TCO-OH** functionalized targeting molecules and a tetrazine-fluorophore.

Materials:

- Live cells of interest
- **(R)-TCO-OH** conjugated to a targeting molecule (e.g., antibody, ligand)
- Tetrazine-conjugated fluorophore (e.g., Tz-Fluor 488)
- Cell culture medium

- Phosphate-buffered saline (PBS)
- Fluorescence microscope

Procedure:

- Cell Preparation: Culture cells to the desired confluency on a suitable imaging dish (e.g., glass-bottom dish).
- Incubation with TCO-conjugate:
 - Prepare a working solution of the **(R)-TCO-OH** conjugated targeting molecule in cell culture medium at the desired concentration (typically in the low μM to nM range).
 - Remove the old medium from the cells and wash once with PBS.
 - Add the TCO-conjugate solution to the cells and incubate for a specific time (e.g., 30-60 minutes) at 37°C . The optimal concentration and incubation time should be determined empirically.
- Washing: Remove the TCO-conjugate solution and wash the cells 2-3 times with PBS to remove any unbound conjugate.
- Incubation with Tetrazine-Fluorophore:
 - Prepare a working solution of the tetrazine-fluorophore in cell culture medium (typically in the low μM range).
 - Add the tetrazine-fluorophore solution to the cells and incubate for a short period (e.g., 5-15 minutes) at 37°C . The rapid kinetics of the reaction often allow for short incubation times.
- Final Washing: Remove the tetrazine-fluorophore solution and wash the cells 2-3 times with PBS.
- Imaging: Add fresh cell culture medium to the cells and proceed with live cell imaging using a fluorescence microscope equipped with the appropriate filter sets for the chosen fluorophore.

Protocol 2: Spatiotemporally Controlled Labeling using Photo-caged Tetrazine

This protocol outlines the steps for achieving single-cell resolution labeling using a light-activated tetrazine.

Materials:

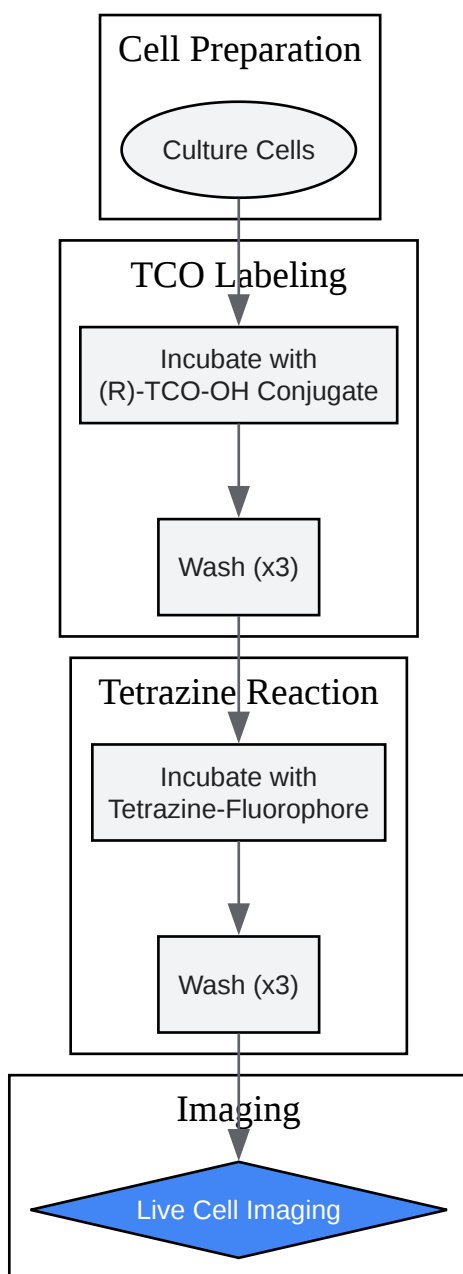
- Live cells (e.g., HeLa S3)
- Photocaged dihydrotetrazine derivative (e.g., linked to a phospholipid for membrane labeling)
- TCO-conjugated fluorophore (e.g., TCO-AF488)
- PBS
- Confocal microscope with a 405 nm laser for photoactivation

Procedure:

- Cell Preparation: Plate cells on an imaging dish suitable for high-resolution microscopy.
- Incubation with Photocaged Dihydrotetrazine:
 - Incubate adherent cells with a solution of the photocaged dihydrotetrazine (e.g., 60 nM in PBS) for a short period (e.g., 5 minutes) at 37°C to allow for its incorporation into the cell membrane.[\[11\]](#)
 - Wash the cells with PBS to remove excess compound.[\[11\]](#)
- Incubation with TCO-Fluorophore:
 - Incubate the washed cells with a solution of the TCO-conjugated fluorophore (e.g., 3 nM TCO-AF488 in PBS).[\[11\]](#)
- Photoactivation and Labeling:

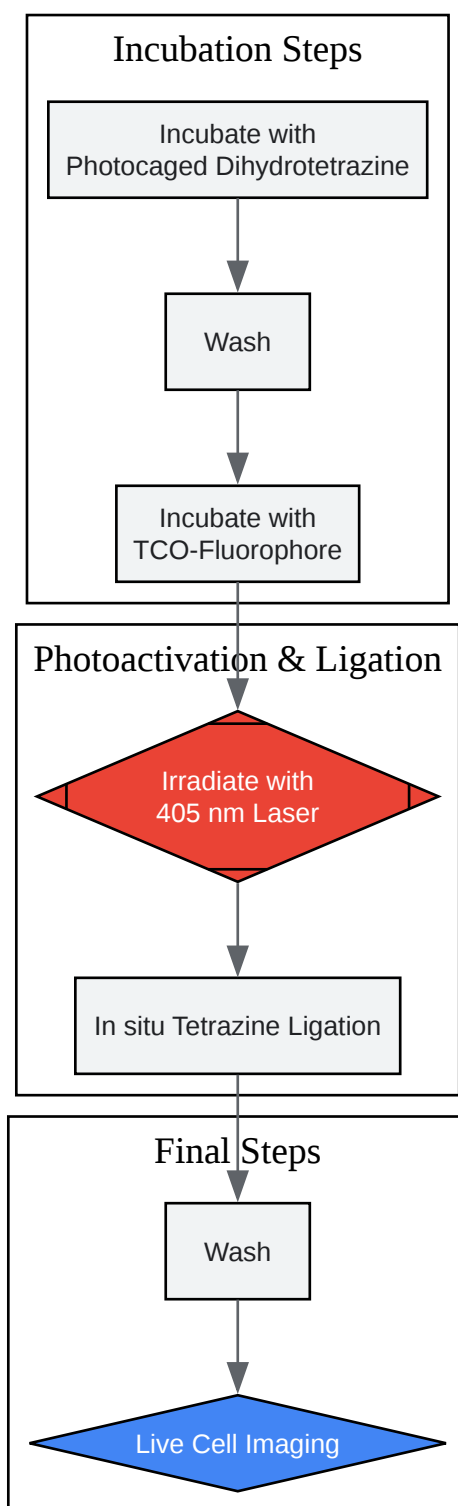
- Identify the target cell or region of interest using the microscope.
- Selectively irradiate the target area with a 405 nm laser (e.g., 20 mW for 20 seconds) to uncage the dihydrotetrazine, leading to the formation of the reactive tetrazine.[\[11\]](#)
- The in situ generated tetrazine will then react with the TCO-fluorophore present in the medium.
- Washing and Imaging:
 - After a short incubation (e.g., 5 minutes) following photoactivation, remove the unreacted TCO-fluorophore by washing the cells with fresh cell culture medium.[\[11\]](#)[\[12\]](#)
 - Perform fluorescence live-cell imaging to visualize the specifically labeled cell(s).[\[11\]](#)

Visualizations



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Caption: General workflow for live cell surface labeling.



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Caption: Workflow for spatiotemporal labeling.

Caption: "Click-to-release" prodrug activation pathway.

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